

In-Depth Technical Guide: Physicochemical Properties of Dimethyl 2-anilinobut-2-enedioate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl 2-anilinobut-2-enedioate*

Cat. No.: *B3191441*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential biological relevance of **Dimethyl 2-anilinobut-2-enedioate**. This document is intended to serve as a valuable resource for researchers and professionals engaged in the fields of medicinal chemistry, pharmacology, and drug development, offering detailed experimental insights and structured data presentation.

Core Physicochemical Properties

Dimethyl 2-anilinobut-2-enedioate is an organic compound classified as a diester, featuring an aniline moiety attached to a butenedioate backbone.^[1] Its chemical structure lends itself to a range of chemical transformations and potential biological interactions. The key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₃ NO ₄	[1]
Molecular Weight	235.24 g/mol	[1]
CAS Number	54494-74-5	[1]
Appearance	Clear to pale yellow liquid	[1]
Boiling Point	Approximately 210 °C	[1]
Density	Approximately 1.1 g/cm ³	[1]
Solubility	Soluble in organic solvents such as ethanol and acetone.	
Melting Point	Not well-defined (liquid at room temperature)	[1]
IUPAC Name	dimethyl 2-anilinobut-2- enedioate	[1]
SMILES	COC(=O)C=C(C(=O)OC)NC1=CC=CC=C1	[1]
InChI Key	LCHIHUQAZKSJRB- UHFFFAOYSA-N	[1]

Synthesis and Experimental Protocols

The primary route for the synthesis of **Dimethyl 2-anilinobut-2-enedioate** is through a Knoevenagel condensation reaction.[\[1\]](#) This method involves the reaction of an aniline derivative with a suitable dicarbonyl compound, typically in the presence of a basic catalyst.[\[1\]](#)

Generalized Experimental Protocol for Knoevenagel Condensation

Materials:

- Aniline

- Dimethyl acetylenedicarboxylate (DMAD)
- Anhydrous solvent (e.g., methanol, ethanol, or toluene)
- Basic catalyst (e.g., piperidine, triethylamine, or sodium ethoxide)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve aniline in the chosen anhydrous solvent.
- Slowly add dimethyl acetylenedicarboxylate (DMAD) to the solution at room temperature with continuous stirring. An exothermic reaction may be observed.
- Add a catalytic amount of the basic catalyst to the reaction mixture.
- Heat the mixture to reflux and maintain the temperature for several hours, monitoring the reaction progress using thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel, using a suitable eluent system (e.g., a mixture of hexane and ethyl acetate).
- Collect the fractions containing the desired product and evaporate the solvent to obtain pure **Dimethyl 2-anilinobut-2-enedioate**.

Characterization

The synthesized compound can be characterized using various spectroscopic techniques:

- Infrared (IR) Spectroscopy: The IR spectrum is expected to show characteristic absorption bands for the N-H stretch of the secondary amine, C=O stretching of the ester groups, and C=C stretching of the alkene.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:

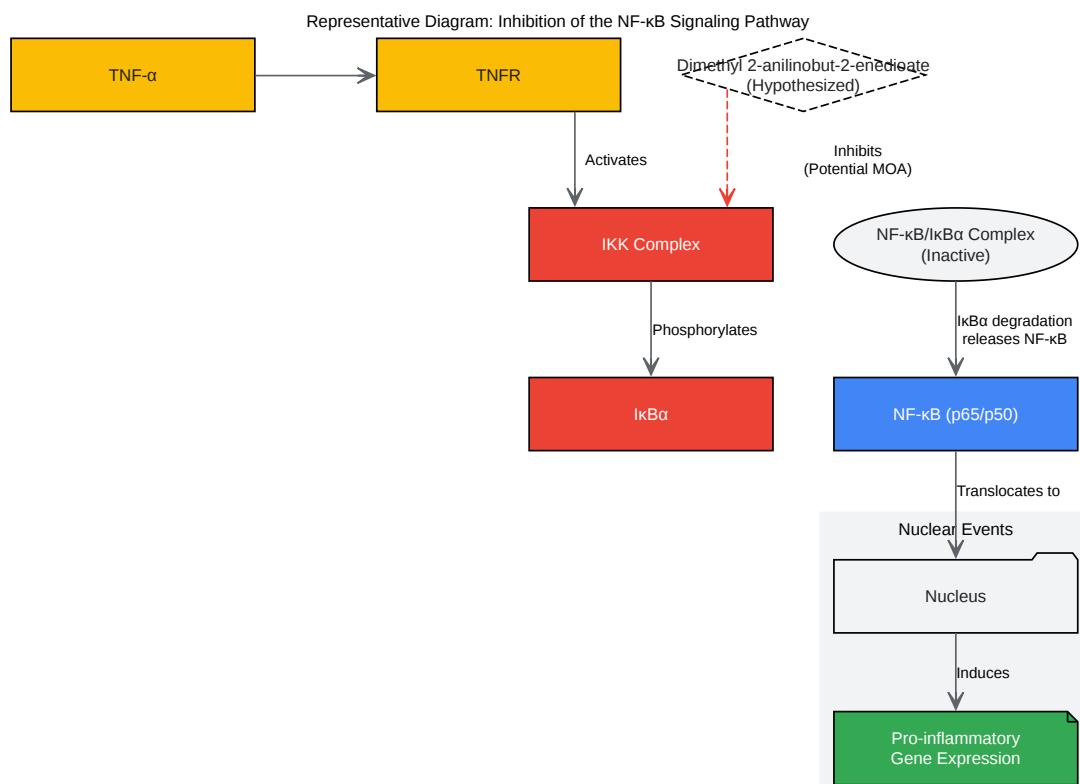
- ^1H NMR spectroscopy will show characteristic signals for the aromatic protons of the aniline ring, the vinyl proton, and the methyl protons of the two ester groups.
- ^{13}C NMR spectroscopy will display signals for the aromatic carbons, the olefinic carbons, the carbonyl carbons of the ester groups, and the methyl carbons.
- Mass Spectrometry (MS): Mass spectral analysis will confirm the molecular weight of the compound.

Potential Biological Significance and Signaling Pathways

While specific studies on the biological activity of **Dimethyl 2-anilinobut-2-enedioate** are limited, related compounds such as Dimethyl Fumarate (DMF) have been shown to possess significant immunomodulatory and anti-inflammatory properties. DMF is an approved treatment for multiple sclerosis and psoriasis. Its mechanism of action involves the modulation of key signaling pathways, including the Nuclear Factor-kappa B (NF- κ B) and Signal Transducer and Activator of Transcription 3 (STAT3) pathways. Given the structural similarities, it is plausible that **Dimethyl 2-anilinobut-2-enedioate** could exhibit comparable biological activities.

Representative Signaling Pathway: Inhibition of NF- κ B

The NF- κ B signaling pathway is a central regulator of inflammation, immune responses, and cell survival. Its aberrant activation is implicated in various inflammatory diseases and cancers. The diagram below illustrates a simplified representation of the canonical NF- κ B pathway and the potential inhibitory action of a bioactive compound.

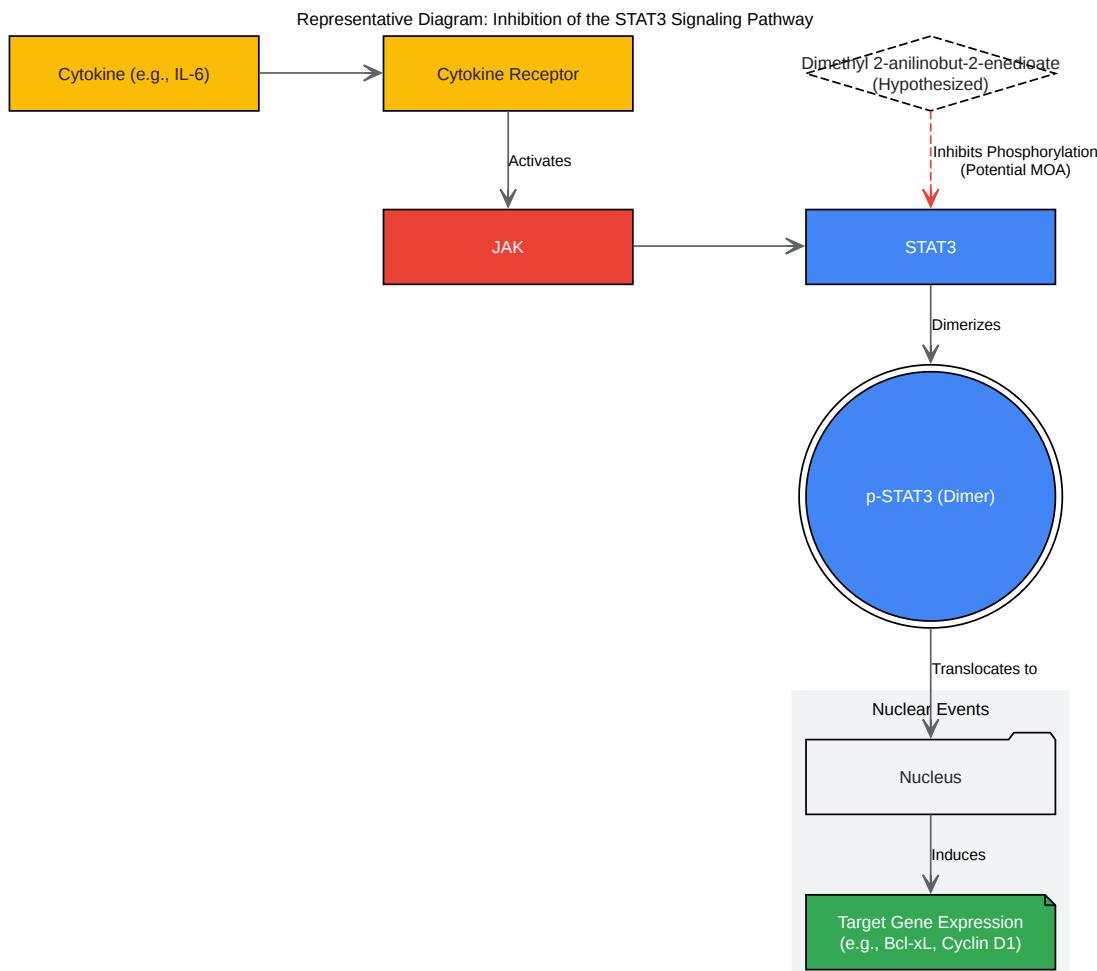


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Caption: Hypothetical inhibition of the NF-κB pathway.

Representative Signaling Pathway: Inhibition of STAT3

The STAT3 signaling pathway is another critical regulator of cell proliferation, differentiation, and apoptosis. Its constitutive activation is a hallmark of many cancers. The diagram below depicts a simplified overview of the JAK-STAT3 pathway and a potential point of inhibition.

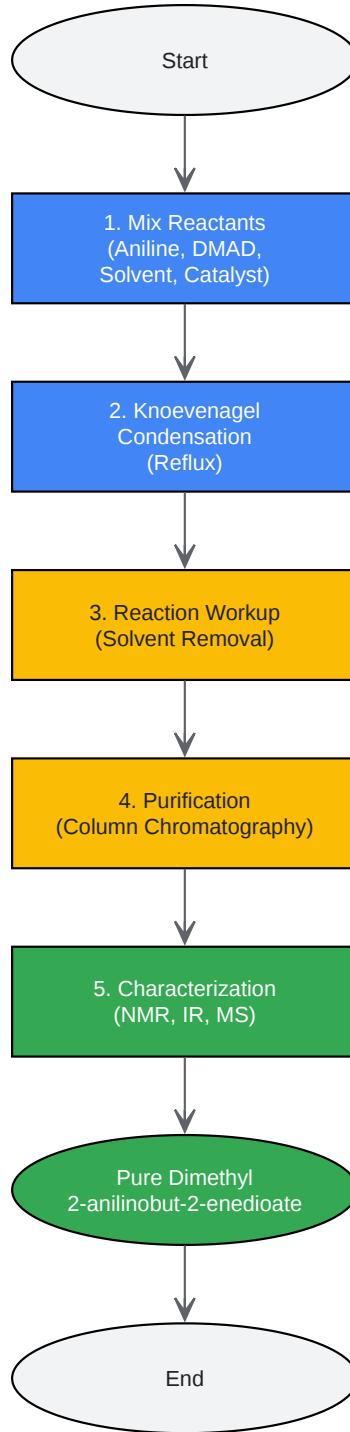
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Caption: Hypothetical inhibition of the STAT3 pathway.

Experimental Workflow Visualization

To provide a clear overview of the synthesis and analysis process, the following diagram illustrates a typical experimental workflow.

Experimental Workflow for Synthesis and Analysis

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Caption: Synthesis and analysis workflow.

Conclusion

Dimethyl 2-anilinobut-2-enedioate presents an interesting scaffold for chemical and biological exploration. This guide provides foundational physicochemical data and outlines a general synthetic approach. Further research is warranted to fully elucidate its biological activities and potential therapeutic applications, particularly in the context of inflammatory and proliferative diseases where pathways like NF-κB and STAT3 are dysregulated. The provided experimental frameworks and visualizations serve as a starting point for researchers aiming to investigate this and related molecules.

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References

- 1. Buy Dimethyl 2-anilinobut-2-enedioate (EVT-3328292) | 54494-74-5 [evitachem.com]
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